

(R)-(-)-Phenylsuccinic acid safety, handling, and MSDS

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Compound of Interest

Compound Name: (R)-(-)-Phenylsuccinic acid

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An In-depth Technical Guide to the Safety and Handling of (R)-(-)-Phenylsuccinic Acid

For researchers, scientists, and drug development professionals, a comprehensive understanding of a compound's safety profile is paramount for secure experimentation and successful outcomes. This guide provides a detailed overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **(R)-(-)-Phenylsuccinic acid**, a chiral building block utilized in the synthesis of various pharmaceutical agents.

Chemical Identification

(R)-(-)-Phenylsuccinic acid is a derivative of succinic acid with a phenyl substituent, making it a key intermediate in organic synthesis.^[1] Its specific stereochemistry is crucial for its application in developing optically active compounds.^[2]

Identifier	Value
CAS Number	46292-93-7 ^{[3][4][5][6]}
Molecular Formula	C ₁₀ H ₁₀ O ₄ ^{[1][3][4][5][6][7]}
Molecular Weight	194.18 g/mol ^{[3][4][5][6]}
Synonyms	(R)-2-Phenylsuccinic acid, (2R)-2-phenylbutanedioic acid ^{[1][6][8]}
InChI Key	LVFFZQQWIZURIO-MRVPVSSYSA-N ^{[3][5]}

Physicochemical Properties

The physical and chemical characteristics of **(R)-(-)-Phenylsuccinic acid** are essential for its proper storage and handling in a laboratory setting. It typically appears as an almost white, fine powder or crystalline solid.[\[1\]](#)[\[2\]](#)[\[8\]](#)

Property	Value
Melting Point	173-176 °C [3] [5]
Boiling Point	307.8 ± 22.0 °C at 760 mmHg [7]
Density	1.3 ± 0.1 g/cm ³ [7]
Flash Point	Not applicable for solid form [3] [5] [8]
Optical Activity	[α] _{20/D} -175±4°, c = 1% in acetone [3] [5]
Solubility	Soluble in polar solvents (e.g., water, alcohols), less soluble in non-polar solvents [1]

Hazard Identification and Toxicology

While the toxicological properties of **(R)-(-)-Phenylsuccinic acid** have not been fully investigated, available data suggests caution is warranted.[\[8\]](#) The primary hazards are associated with irritation upon contact. Some safety data sheets for the racemic mixture (DL-Phenylsuccinic acid) classify it as a skin and serious eye irritant.[\[9\]](#)[\[10\]](#)

Potential Health Effects:[\[8\]](#)

- Eye Contact: May cause eye irritation.
- Skin Contact: May cause skin irritation.
- Inhalation: May cause respiratory tract irritation.
- Ingestion: May cause irritation of the digestive tract.

Toxicological Summary:

- Acute Toxicity (LD50/LC50): Data is not available.[\[11\]](#)
- Carcinogenicity: It is not identified as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA.[\[12\]](#)
- Chronic Effects: No information has been found regarding chronic exposure.[\[8\]](#)

The estimated NFPA rating is Health: 1, Flammability: 0, and Instability: 0.[\[8\]](#)

Experimental Protocols and Procedures

Detailed experimental safety protocols are not readily available as toxicological studies are incomplete. However, standard laboratory procedures for handling, first aid, and purification provide a framework for safe management.

First Aid Protocols

Immediate and appropriate first aid is critical in the event of exposure.

- Eye Exposure: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[8\]](#)
- Skin Exposure: Remove contaminated clothing and shoes. Flush the affected skin with plenty of water for at least 15 minutes. Get medical aid.[\[8\]](#)
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek medical attention.[\[8\]](#)
- Ingestion: Do not induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[\[8\]](#)

Spill Cleanup Protocol

In case of a spill, follow these steps while observing personal protection guidelines:

- Ventilate the area of the spill.
- Use proper personal protective equipment (PPE) as indicated in Section 5.[\[8\]](#)

- Vacuum or sweep up the material and place it into a suitable, labeled disposal container.[8]
- Avoid generating dusty conditions during cleanup.[8]
- Finish cleaning by spreading water on the contaminated surface and dispose of according to local and regional authority requirements.[11]

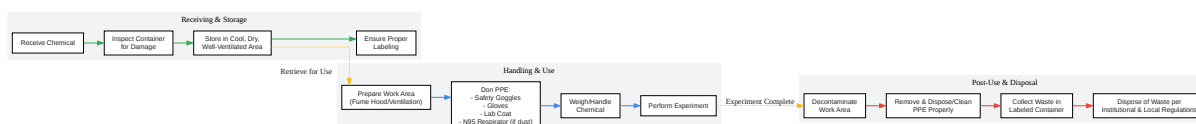
Purification Protocol

A general method for the purification of phenylsuccinic acids involves re-precipitation and recrystallization.

- Methodology: The acid can be purified by re-precipitating it from an alkali solution, followed by recrystallization from water (H₂O).[2]

Safe Handling and Storage Workflow

Proper handling and storage are crucial to minimize risk. This involves using adequate engineering controls, wearing appropriate PPE, and following established laboratory practices.



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Caption: Workflow for the safe handling of **(R)-(-)-Phenylsuccinic acid**.

Engineering Controls

- Facilities that store or use this material should be equipped with an eyewash station and a safety shower.[\[8\]](#)
- Use adequate ventilation, such as process enclosures or local exhaust ventilation, to keep airborne concentrations and dust generation to a minimum.[\[8\]](#)[\[11\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[\[8\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[3\]](#)[\[8\]](#)
- Respiratory Protection: If dust is generated, use a type N95 (US) dust mask or follow OSHA respirator regulations found in 29 CFR 1910.134.[\[3\]](#)

Storage Requirements

- Keep the container tightly closed when not in use.[\[8\]](#)
- Store in a cool, dry, and well-ventilated area.[\[8\]](#)
- Keep away from incompatible substances, such as strong oxidizing agents.[\[8\]](#)[\[11\]](#)
- The recommended storage class is for non-combustible solids.[\[3\]](#)[\[5\]](#)

Disposal Considerations

Chemical waste must be disposed of in accordance with all local, state, and federal regulations.

- Dispose of the substance as an unused product.[\[12\]](#)
- Leave chemicals in their original containers and do not mix with other waste.
- Handle uncleaned containers in the same manner as the product itself.

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